

# Chemical and Structural Identity of Emeguisin B

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## Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

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The table below summarizes the core identification and structural data for **Emeguisin B**.

Property	Description
IUPAC Name	7-[(E)-but-2-en-2-yl]-1-[(Z)-but-2-en-2-yl]-2-chloro-3-hydroxy-9-methoxy-4,10-dimethylbenzo[b][1,4]benzodioxepin-6-one [1]
Chemical Formula	C <sub>24</sub> H <sub>25</sub> ClO <sub>5</sub> [2] [1]
Molecular Weight	428.9 g/mol [1]
CAS Registry Number	117032-55-0 [1]
Compound Class	Depsidone (a polycyclic compound belonging to depsides and depsidones) [2]
XLogP3	7.2 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	5 [1]
Major Biological Source	<i>Aspergillus unguis</i> (teleomorph: <i>Emericella unguis</i> ) [2] [1]

## Biosynthetic Source and Classification

**Emeguisin B** is a secondary metabolite primarily isolated from the filamentous fungus **Aspergillus unguis** (also known by its teleomorphic name, *Emericella unguis*) [2] [1]. It was first reported as early as 1988 [1].

- **Taxonomic Context:** *Aspergillus unguis* belongs to the *Aspergillus* section *Nidulantes* [3]. This species is often found in soils and marine organisms like sponges and jellyfish [3].
- **Metabolic Class:** **Emeguisin B** is a **depsidone** [2]. Depsidones are a major class of secondary metabolites produced by *A. unguis*, representing about 30% of the nearly 100 compounds isolated from this fungus [3]. They are polycyclic compounds known for a wide range of bioactivities [2].

## Reported Biological Activities and Research Significance

**Emeguisin B** is noted for its significant biological properties. The following table summarizes its reported activities.

Reported Activity	Notes and Context
Antimicrobial	Considered a candidate for developing new antibiotics [1].
Anticancer	Preliminary studies suggest it may inhibit cancer cell growth by inducing apoptosis and causing cell cycle arrest [1].
Anti-inflammatory	Shows potential in reducing inflammation [1].

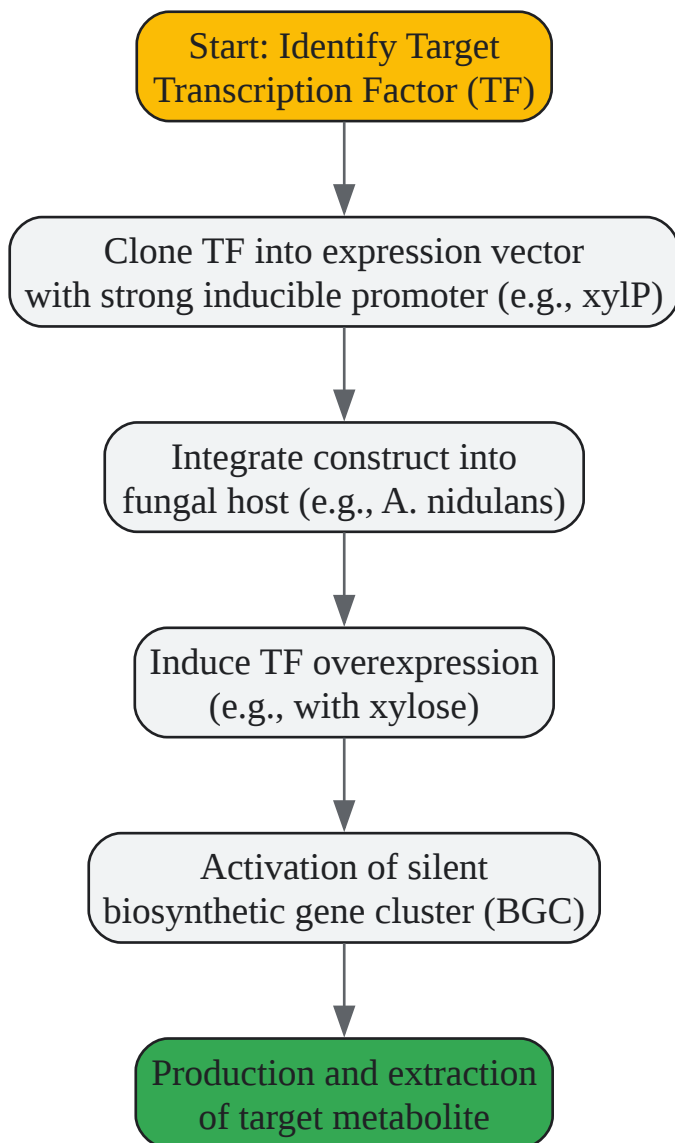
The broader context of research on *Aspergillus unguis* metabolites supports the promise of **Emeguisin B**. Compounds from this fungus have been extensively investigated for activities including:

- **Larvicidal and Antimicrobial:** Some depsidones from *A. unguis* are considered very promising, especially in the face of growing antimicrobial resistance [3].
- **Cytotoxic:** Studies show activity against various human cancer cell lines, including HuCCA-1, HepG2, A549, and MOLT-3 [3].

## Research and Production Strategies

Producing sufficient quantities of secondary metabolites like **Emeguisin B** for research is a common challenge, as the genes responsible for their synthesis are often "silent" under standard lab conditions [4].

A powerful strategy to overcome this is the **systematic overexpression of secondary metabolism transcription factors (TFs)**. The workflow below outlines this approach.



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*Experimental workflow for activating silent biosynthetic gene clusters via transcription factor overexpression.*

This method involves genetically engineering the host fungus to overexpress a cluster-specific transcription factor using a strong, inducible promoter, which can lead to the activation of the entire biosynthetic pathway and production of the target compound [4].

## Future Research and Application Potentials

Based on its profile and the success of fungal natural products, **Emeguisin B** has potential in several areas:

- **Pharmaceutical Development:** Its antimicrobial and anticancer effects make it a candidate for new antibiotics or oncology therapeutics [1].
- **Agricultural Applications:** It could be explored as a natural fungicide or pesticide [1].
- **Biotechnological Tool:** Its unique structure and activity make it a candidate for enzyme inhibition studies and metabolic pathway analysis [1].

The integration of **AI and machine learning** is now breathing new life into natural product discovery. These platforms can computationally screen thousands of fungal metabolites to prioritize the most promising candidates, like **Emeguisin B**, significantly accelerating the journey from discovery to lead compound validation [5].

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## References

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